

# Correcting for atmospheric Krypton-85 variations in dating

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## Compound of Interest

Compound Name: **Krypton-85**  
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## Technical Support Center: Krypton-85 Dating

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Krypton-85** (Kr-85) dating techniques.

## Troubleshooting Guides

Question: Why are my Kr-85 dating results inconsistent with other dating methods (e.g., tritium/helium-3)?

Answer: Discrepancies in Kr-85 dating can arise from several factors related to atmospheric variations and sample integrity. Here are some troubleshooting steps:

- Evaluate the Assumed Atmospheric Kr-85 Input Curve: The accuracy of Kr-85 dating heavily relies on the historical atmospheric Kr-85 concentration curve used as the input function. Atmospheric Kr-85 levels are not uniform globally. Concentrations are generally higher in the northern hemisphere and can be significantly elevated near nuclear reprocessing plants.[\[1\]](#) [\[2\]](#) Ensure you are using an input curve that is representative of the recharge location of your sample. For instance, Central Europe has a well-documented history of Kr-85 concentrations influenced by European reprocessing facilities.[\[2\]](#)
- Assess for Local Contamination Sources: Proximity to nuclear facilities can lead to localized increases in atmospheric Kr-85, which may not be reflected in global or regional atmospheric

curves.[\[2\]](#)[\[3\]](#) If your sampling site is near a known nuclear reactor or reprocessing plant, the groundwater may have been recharged with air containing elevated Kr-85 levels. It is essential to correct for these local anthropogenic emissions.[\[3\]](#)

- Check for Sample Contamination: Contamination of the sample with modern air during collection can introduce excess Kr-85, leading to an underestimation of the sample's true age. It is recommended to take an air sample at the collection site to represent the regional <sup>85</sup>Kr concentration, which can help in correcting for potential air contamination during sampling.[\[4\]](#)
- Consider Groundwater Mixing: The measured Kr-85 concentration may represent a mixture of waters with different ages. If the groundwater system involves the mixing of younger and older water masses, the resulting Kr-85 age will be an apparent mean residence time rather than a discrete age.

Question: My measured Kr-85 activity is below the detection limit. What can I do?

Answer: A Kr-85 activity below the detection limit can indicate either a very old sample or an issue with the analytical procedure.

- Verify the Approximate Age Range: **Krypton-85** dating is most effective for samples with a residence time of up to about 50 years, given its half-life of 10.728 years.[\[1\]](#)[\[5\]](#) If the sample is expected to be older, Kr-85 concentrations will have decayed to levels that may be undetectable. In such cases, consider using older dating tracers like Carbon-14 or Krypton-81.[\[3\]](#)[\[6\]](#)
- Increase Sample Volume: The detection of Kr-85 is often limited by the amount of krypton gas that can be extracted from the sample.[\[7\]](#) If feasible, increasing the volume of the water sample (e.g., from 100 L to 250 L) will yield more krypton gas for analysis, potentially raising the Kr-85 activity to a detectable level.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Utilize a More Sensitive Analytical Technique: Atom Trap Trace Analysis (ATTA) is a more recent and highly sensitive method for measuring Kr-85 compared to traditional low-level counting.[\[9\]](#)[\[10\]](#) ATTA can detect single krypton atoms, making it suitable for smaller samples and lower concentrations.[\[9\]](#) If you are using low-level counting, switching to ATTA could provide the necessary sensitivity.

## Frequently Asked Questions (FAQs)

What is **Krypton-85** and why is it used for dating?

**Krypton-85** (85Kr) is a radioactive isotope of the noble gas krypton with a half-life of 10.728 years.<sup>[1]</sup> It is produced in the atmosphere naturally in very small quantities through the interaction of cosmic rays with stable krypton-84.<sup>[1]</sup> However, the vast majority of atmospheric 85Kr is anthropogenic, primarily released from the reprocessing of spent nuclear fuel from nuclear reactors.<sup>[1][11]</sup> Because its atmospheric concentration has been increasing since the advent of the nuclear age, the 85Kr concentration in a groundwater sample can be related to the atmospheric concentration at the time of recharge, allowing for the determination of the water's "age" or residence time.<sup>[7]</sup>

What are the main sources of atmospheric **Krypton-85**?

The primary anthropogenic sources of atmospheric **Krypton-85** include:

- Nuclear Fuel Reprocessing: This is the most significant source, where gaseous 85Kr is released when spent fuel rods are dissolved.<sup>[1][11]</sup>
- Nuclear Weapons Tests: Atmospheric tests, particularly between 1945 and 1962, released significant amounts of 85Kr.<sup>[12]</sup>
- Nuclear Accidents: Accidents at nuclear power plants, such as those at Three Mile Island and Chernobyl, have also contributed to atmospheric 85Kr levels.<sup>[1]</sup>

Natural production from cosmic rays accounts for a very small fraction of the total atmospheric inventory.<sup>[1]</sup>

How do atmospheric **Krypton-85** concentrations vary?

Atmospheric **Krypton-85** concentrations exhibit several types of variations:

- Long-Term Trend: There has been a general and steady increase in the baseline atmospheric 85Kr concentration since the mid-20th century due to ongoing emissions from nuclear activities.<sup>[2][13]</sup>

- Geographical Variation: Concentrations are higher in the Northern Hemisphere, where most nuclear reprocessing facilities are located.[1]
- Local Variations: Significantly higher concentrations can be found near nuclear reprocessing plants, leading to distinct peaks in regional time-series data.[2]
- Seasonal Variations: Some studies have observed seasonal periodicity in baseline  $^{85}\text{Kr}$  levels.[13]

What is the principle behind correcting for atmospheric  $^{85}\text{Kr}$  variations?

The fundamental principle of  $^{85}\text{Kr}$  dating is to match the measured  $^{85}\text{Kr}$  activity in a sample to a known historical record of atmospheric  $^{85}\text{Kr}$  concentrations (the "input function"). Corrections are necessary because this input function is not globally uniform. The correction process involves:

- Selecting an appropriate input curve: Choosing a historical  $^{85}\text{Kr}$  concentration curve that accurately reflects the atmospheric conditions at the location and time of groundwater recharge.
- Accounting for radioactive decay: The age is calculated by accounting for the decay of  $^{85}\text{Kr}$  since the time of recharge.
- Adjusting for local anomalies: If the sampling site is near a known source of  $^{85}\text{Kr}$  emissions, the input function must be adjusted to account for these localized higher concentrations.

What are the primary analytical techniques for measuring **Krypton-85**?

The two main techniques for measuring the low concentrations of **Krypton-85** in environmental samples are:

- Low-Level Counting (LLC): This technique measures the beta particles emitted from the radioactive decay of  $^{85}\text{Kr}$ .[9] It typically requires a larger sample size to obtain a sufficient amount of krypton for a detectable signal.[7]
- Atom Trap Trace Analysis (ATTA): This is a laser-based atom counting method that is highly selective and efficient.[5] ATTA can detect individual  $^{85}\text{Kr}$  atoms, allowing for the use of

much smaller samples (5-10 microliters of krypton gas) and providing higher sensitivity.[\[5\]](#)

## Quantitative Data Summary

Parameter	Value	Source
85Kr Half-Life	10.728 years	<a href="#">[1]</a>
Decay Mode	Beta Decay (primarily)	<a href="#">[1]</a>
Decay Product	Rubidium-85 (stable)	<a href="#">[1]</a>
Approximate Atmospheric Concentration (1976)	0.6 Bq/m <sup>3</sup>	<a href="#">[1]</a>
Approximate Atmospheric Concentration (2005)	1.3 Bq/m <sup>3</sup>	<a href="#">[1]</a>
Stable Krypton Concentration in Atmosphere	$1.099 \pm 0.009$ ppmv	<a href="#">[14]</a>

## Experimental Protocols

### Methodology for Kr-85 Groundwater Dating

- Sample Collection and Gas Extraction:
  - A water sample of approximately 100 to 250 liters is typically required.[\[6\]\[7\]](#)
  - The dissolved gases are extracted from the water. A common method is flushing the water sample with a carrier gas like helium.[\[8\]](#) Another approach involves in-field degassing using a membrane contactor where dissolved gases diffuse across a membrane into a low-pressure collection volume.[\[6\]](#)
  - A newer, simplified method involves collecting groundwater in evacuated 20 L propane gas bottles, which are then sent to a laboratory for automated gas extraction.[\[6\]](#)
  - It is also advisable to collect an air sample at the site to quantify the local atmospheric 85Kr concentration, which can be used to correct for any potential contamination during sampling.[\[4\]](#)

- Krypton Separation and Purification:
  - The extracted gas mixture is processed to separate krypton from other gases.
  - This is often achieved through a series of steps involving adsorption on charcoal at cryogenic temperatures, followed by fractional desorption and gas chromatography.[8]
- $^{85}\text{Kr}$  Activity Measurement:
  - Low-Level Counting: The purified krypton sample is placed in a small-volume proportional counter to measure the beta decay activity. The counter is heavily shielded to reduce background radiation.[8]
  - Atom Trap Trace Analysis (ATTA): The krypton sample is introduced into the ATTA system, where laser cooling and trapping techniques are used to isolate and count individual  $^{85}\text{Kr}$  atoms.[5]
- Data Analysis and Age Calculation:
  - The measured  $^{85}\text{Kr}$  activity is typically expressed as a ratio of  $^{85}\text{Kr}$  to total krypton ( $^{85}\text{Kr}/\text{Kr}$ ).
  - This measured ratio is then compared to a well-documented atmospheric input curve of the  $^{85}\text{Kr}/\text{Kr}$  ratio over time.
  - The age of the sample corresponds to the point on the historical curve that, after correcting for radioactive decay, matches the measured value. The age is calculated using the following decay equation:

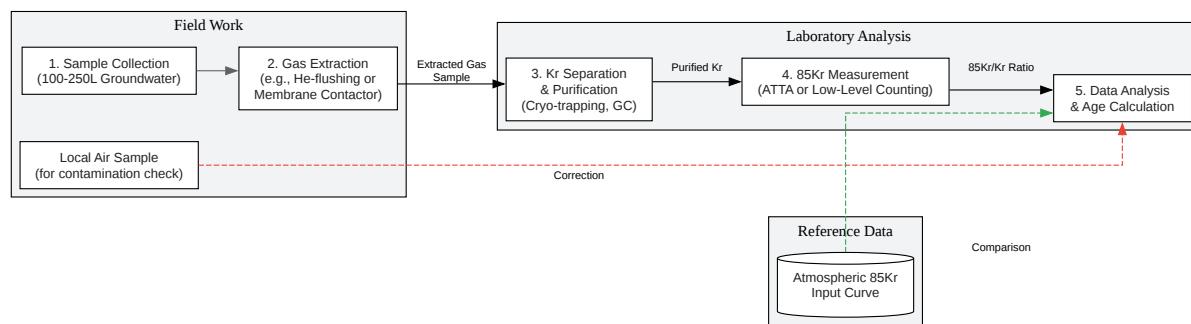
$$A_{\text{measured}} = A_{\text{initial}} * e^{-\lambda t}$$

Where:

- $A_{\text{measured}}$  is the measured  $^{85}\text{Kr}$  activity in the sample.
- $A_{\text{initial}}$  is the  $^{85}\text{Kr}$  activity in the atmosphere at the time of recharge (obtained from the input curve).

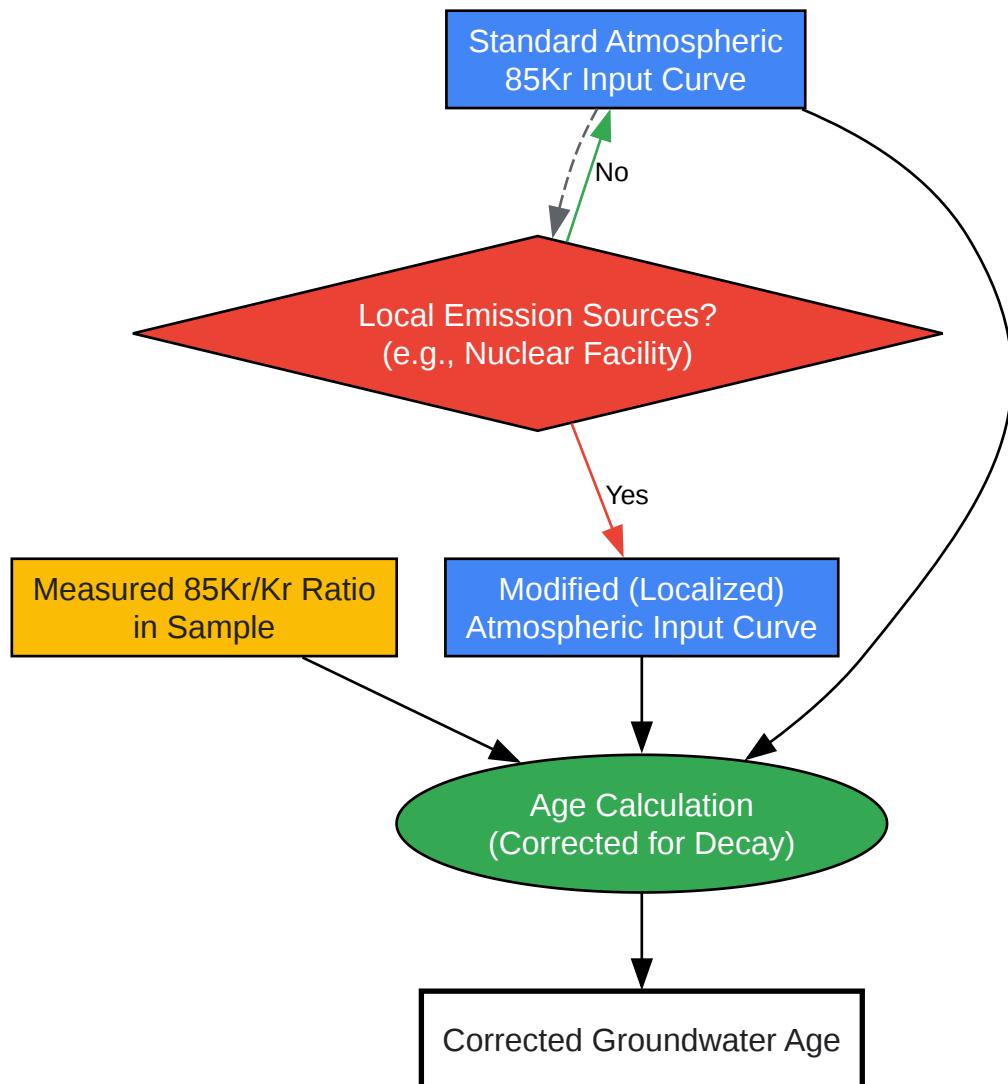
- $\lambda$  is the decay constant of  $85\text{Kr}$  ( $\ln(2)$ /half-life).
- $t$  is the age of the sample.

## Visualizations



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Caption: Experimental workflow for **Krypton-85** dating of groundwater.



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Caption: Logical workflow for correcting atmospheric Kr-85 variations.

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